

Application Notes and Protocols: Preparation of GSK2850163 (S enantiomer) Stock Solution

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Compound of Interest

Compound Name: GSK2850163 (S enantiomer)

Cat. No.: B10799400

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, handling, and storage of a stock solution for GSK2850163 (S enantiomer), the inactive enantiomer of the IRE1 α inhibitor GSK2850163. Following this protocol will ensure the integrity and accurate concentration of the compound for experimental use.

Introduction

GSK2850163 is a potent and selective inhibitor of the kinase and RNase activities of inositol-requiring enzyme-1 α (IRE1 α), a key mediator of the unfolded protein response (UPR).^[1]^[2]^[3] The S enantiomer of GSK2850163 is considered biologically inactive and serves as an ideal negative control in experiments to ensure that the observed biological effects are specific to the inhibition of IRE1 α by the active enantiomer.^[1]^[4]^[5] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This protocol outlines the necessary steps for dissolving and storing **GSK2850163 (S enantiomer)**.

Chemical and Physical Properties

A summary of the essential properties of **GSK2850163 (S enantiomer)** is provided in the table below. This information is crucial for accurate stock solution preparation and handling.

Parameter	Value
Molecular Formula	C ₂₄ H ₂₉ Cl ₂ N ₃ O
Molecular Weight	446.41 g/mol [4][6]
CAS Number	2309519-81-9[4]
Appearance	Crystalline solid or oil[7]
Solubility in DMSO	67.5 mg/mL (151.21 mM)[7]
Solubility in Ethanol	50 mg/mL (112.00 mM)[7]

Note: The use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can significantly impact solubility.[7] Ultrasonic assistance may be required to fully dissolve the compound.[7]

Experimental Protocol: Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for serial dilutions in cellular assays.

3.1 Materials and Equipment

- **GSK2850163 (S enantiomer)** solid
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber or opaque microcentrifuge tubes (1.5 mL)
- Calibrated P200 and P1000 micropipettes
- Sterile, nuclease-free pipette tips
- Vortex mixer

- Water bath sonicator

3.2 Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **GSK2850163 (S enantiomer)** in a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for the compound and solvents prior to use.

3.3 Step-by-Step Procedure

- Equilibration: Allow the vial containing the solid **GSK2850163 (S enantiomer)** to equilibrate to room temperature for at least 30 minutes before opening. This prevents the condensation of atmospheric moisture onto the compound.
- Weighing: Tare the analytical balance with a sterile microcentrifuge tube. Carefully weigh a precise amount of the compound (e.g., 1 mg) directly into the tube. Record the exact weight.
- Solvent Calculation: Calculate the required volume of DMSO to achieve a 10 mM concentration using the following formula:

$$\text{Volume of DMSO (}\mu\text{L)} = (\text{Mass of Compound (mg)} / \text{Molecular Weight (g/mol)}) * 100,000$$

Example Calculation for 1 mg: Volume of DMSO (μL) = (1 mg / 446.41 g/mol) * 100,000 \approx 224.0 μL

- Dissolution: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Mixing: Tightly cap the tube and vortex at medium speed for 1-2 minutes.
- Sonication (if necessary): If the compound does not fully dissolve, place the tube in a water bath sonicator for 5-10 minutes.^[7] Visually inspect the solution to ensure no particulates are visible. If precipitation persists, gentle warming (e.g., 37°C) in combination with sonication can be attempted.^[8]

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, clearly labeled amber or opaque microcentrifuge tubes.
- Storage: Store the aliquots as recommended in the section below.

Storage and Stability

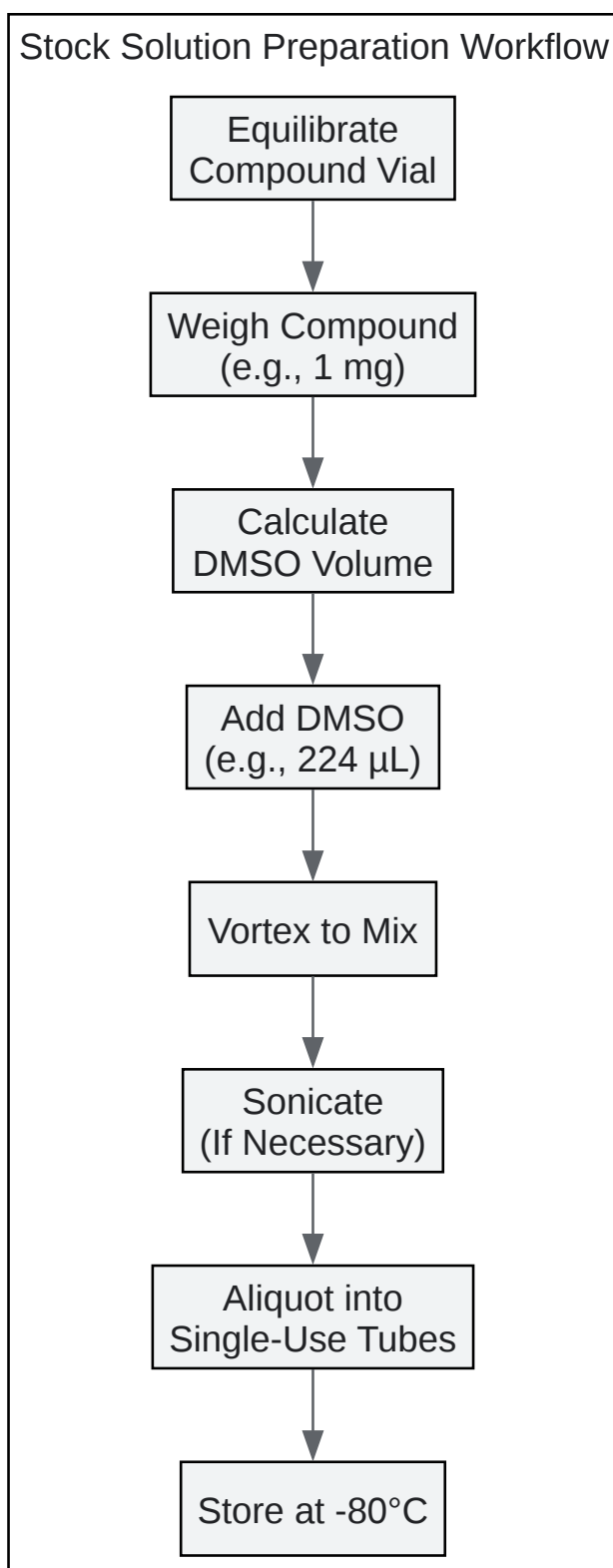
Proper storage is essential to maintain the stability and activity of the compound.

Form	Storage Temperature	Shelf Life
Solid	-20°C	Up to 3 years ^[7]
Solid	+4°C	Up to 2 years ^[7]
In Solvent (DMSO)	-80°C	Up to 6 months ^[7]
In Solvent (DMSO)	-20°C	Up to 1 month ^[7]

Note: For long-term storage, it is highly recommended to store stock solutions at -80°C.^[7] Before use, allow an aliquot to thaw completely and equilibrate to room temperature.

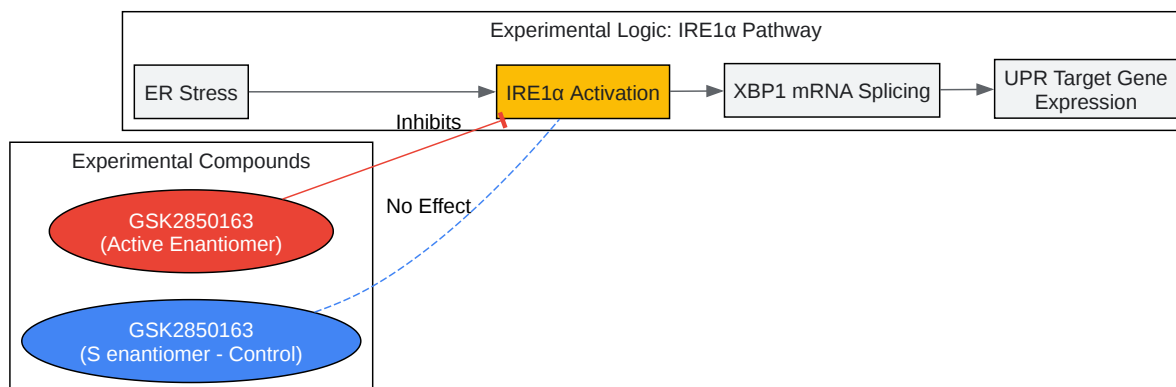
Visualization

The following diagrams illustrate the logical workflow for preparing the **GSK2850163 (S enantiomer)** stock solution and its role as a negative control in the context of the IRE1α signaling pathway.



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Caption: Workflow for **GSK2850163 (S enantiomer)** Stock Solution Preparation.



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Caption: Role of GSK2850163 Enantiomers in IRE1α Pathway Experiments.

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